

A Technical Guide to the Industrial Applications of 4-Chlorophenyl Methyl Sulfone

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Compound of Interest

Compound Name: 4-Chlorophenyl methyl sulfone

Cat. No.: B146403

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Abstract

4-Chlorophenyl methyl sulfone (CAS No: 98-57-7) is a highly stable and versatile organosulfur compound that has garnered significant attention across various industrial sectors. Characterized by its unique sulfone functional group and chlorinated aromatic ring, it serves as a critical intermediate in the synthesis of a wide array of value-added products. This technical guide provides an in-depth analysis of its principal applications in pharmaceuticals, agrochemicals, and advanced polymer science. It details the compound's physicochemical properties, outlines established synthesis protocols, and presents key toxicological data to ensure safe handling and application. This document is intended for researchers, chemists, and professionals in drug development and material science seeking to leverage the unique chemical attributes of **4-Chlorophenyl methyl sulfone** in their work.

Introduction

4-Chlorophenyl methyl sulfone is a crystalline solid that exhibits excellent stability and solubility in many organic solvents.^[1] Its chemical structure, featuring a methylsulfonyl group attached to a p-chlorinated benzene ring, makes it a reactive yet stable building block in organic synthesis. The electron-withdrawing nature of the sulfone group, combined with the reactivity of the chloro-substituent, allows for a range of chemical transformations. These properties have established **4-Chlorophenyl methyl sulfone** as a valuable intermediate in the production of pharmaceuticals, agrochemicals, and specialty polymers, where it contributes to the final product's desired efficacy, durability, and performance characteristics.^[1]

Physicochemical and Toxicological Data

Quantitative data regarding the physical, chemical, and toxicological properties of **4-Chlorophenyl methyl sulfone** are summarized below for clear reference and comparison.

Physical and Chemical Properties

Property	Value	Source(s)
CAS Number	98-57-7	[1][2][3][4]
Molecular Formula	C ₇ H ₇ ClO ₂ S	[1][2][3][5][6]
Molecular Weight	190.65 g/mol	[1][2][5]
Appearance	White to off-white/light yellow crystalline powder	[1][3][6]
Melting Point	90-98 °C	[1]
Boiling Point	330.2 ± 34.0 °C at 760 mmHg	[2]
Density	1.3 ± 0.1 g/cm ³	[2]
Purity	≥ 98%	[1][3]

Acute Toxicity Data

Test Type	Route of Exposure	Species	Dose/Duration	Source(s)
LD50	Oral	Rat	400 mg/kg	[2]
LD50	Oral	Mouse	606 mg/kg	[2]
LD	Skin	Rat	>5600 mg/kg	[2]

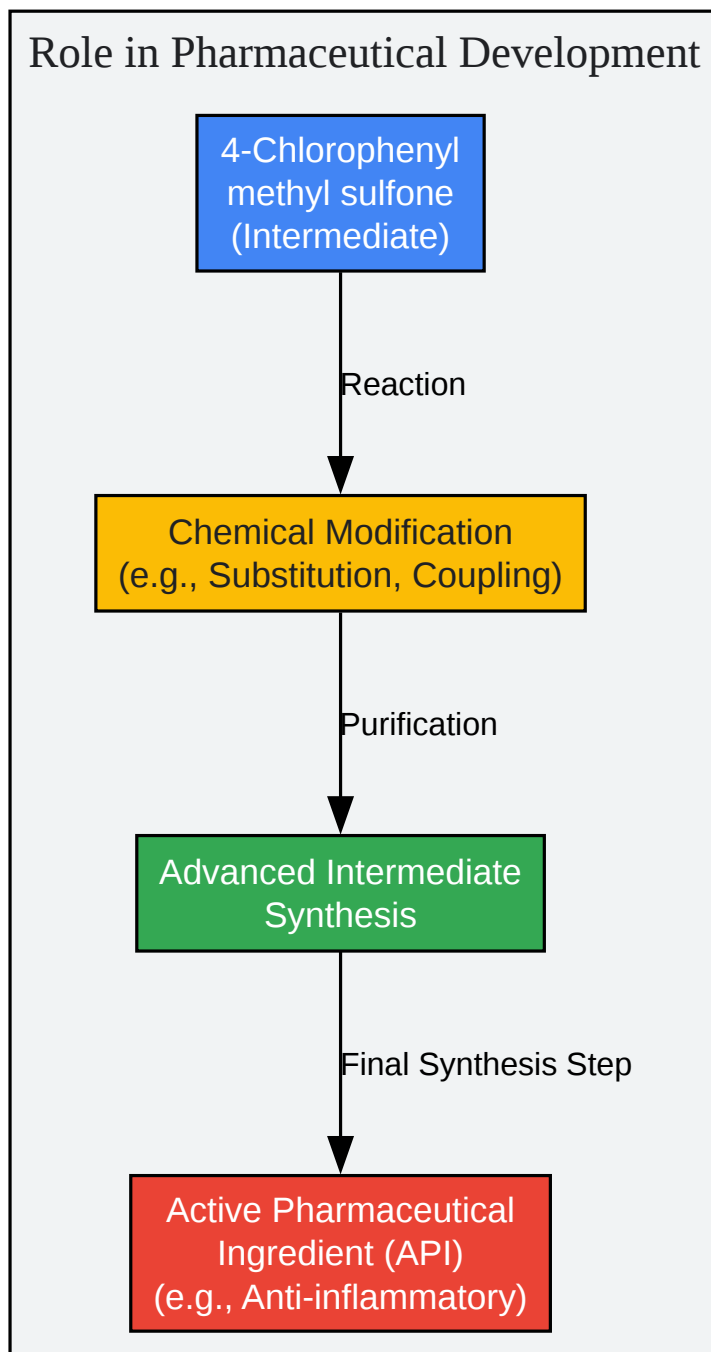
Safety Summary: **4-Chlorophenyl methyl sulfone** is classified as harmful if swallowed and is known to cause skin irritation, serious eye irritation, and potential respiratory irritation.[6] It is stable under normal conditions but is incompatible with strong oxidizing agents.[6] Hazardous decomposition can release carbon oxides, sulfur oxides, chlorine, and hydrogen chloride gas. [6]

Core Industrial Applications

The versatility of **4-Chlorophenyl methyl sulfone** makes it a cornerstone intermediate in several key industries.

Pharmaceutical Synthesis

In the pharmaceutical sector, **4-Chlorophenyl methyl sulfone** is a valuable intermediate for developing novel therapeutic agents.^[1] Its documented anti-inflammatory properties make it a particularly useful precursor for drugs targeting inflammatory diseases.^[1] Medicinal chemists leverage its structure to enhance the efficacy and modify the pharmacokinetic profiles of drug candidates.^[1]



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Caption: Logical workflow of **4-Chlorophenyl methyl sulfone** in API synthesis.

Agrochemical Formulation

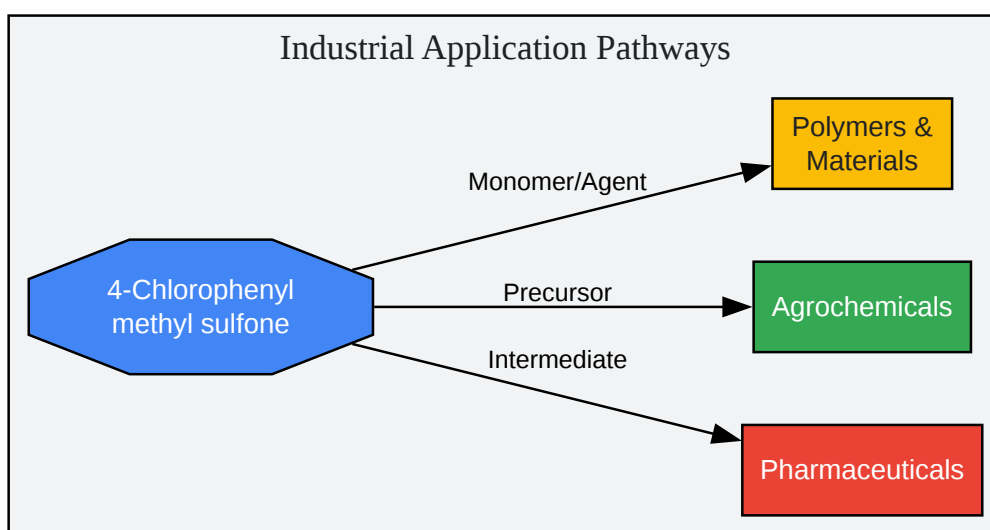
4-Chlorophenyl methyl sulfone is utilized in the formulation of modern agrochemicals, including pesticides and herbicides.[1][3] Its incorporation into the molecular structure of active ingredients can enhance their stability and biological activity, contributing to more effective crop protection solutions.[1] Research into related compounds, such as trichloromethyl-4-chlorophenyl sulfone, has demonstrated their potential for transformation into new compounds with significant pesticidal activity, highlighting the importance of the chlorophenyl sulfone moiety in this field.[7]

Advanced Polymer & Material Science

In material science, the compound is a key monomer and modifying agent in the synthesis of high-performance polymers, most notably aromatic polysulfones.[1][8] When used as a sulfonylating agent, it significantly improves the thermal stability, mechanical strength, and chemical resistance of the resulting polymers.[1] These enhanced properties are critical for applications in demanding environments.

Key applications include:

- **High-Performance Polymers:** Production of polysulfones and polyether sulfones valued for their toughness and stability at high temperatures.[8][9]
- **Specialty Coatings and Adhesives:** Formulations that provide superior durability and resistance to chemical degradation.[1]
- **Aerospace and Medical Components:** Manufacturing of parts that require high strength, transparency, and thermal resistance.[10]



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Caption: Role as a central intermediate for diverse industrial applications.

Synthesis and Experimental Protocols

The industrial production of **4-Chlorophenyl methyl sulfone** is typically achieved through a two-step process starting from substituted benzene sulfonyl chloride. This method is noted for its high overall yield and operational simplicity.^[11]

Experimental Protocol: Two-Step Synthesis

This protocol is adapted from established patent literature for the preparation of phenyl methyl sulfone derivatives.^[11]

Step 1: Reduction of 4-Chlorobenzene Sulfonyl Chloride to Sodium 4-Chlorobenzenesulfinate

- **Reaction Setup:** In a suitable reaction vessel (e.g., a 500 mL flask), add 25.2 g of sodium sulfite (Na_2SO_3), 100 mL of water, and 16.8 g of sodium bicarbonate (NaHCO_3).
- **Addition of Starting Material:** While stirring, add 21.1 g (0.1 mol) of 4-chlorobenzene sulfonyl chloride to the aqueous solution.
- **Reaction Conditions:** Heat the mixture to 80-90 °C and maintain this temperature with continuous stirring for approximately 2.5 to 3 hours to complete the reduction reaction. The completion can be monitored by TLC.
- **Intermediate Isolation:** The resulting aqueous solution contains sodium 4-chlorobenzenesulfinate and is typically used directly in the next step without isolation.

Step 2: Methylation of Sodium 4-Chlorobenzenesulfinate

- **Reagent Addition:** To the warm solution from Step 1, slowly add 13.9 g (0.11 mol) of dimethyl sulfate ($(\text{CH}_3)_2\text{SO}_4$) dropwise over 30-60 minutes. Maintain the temperature at 60-70 °C.
- **Reaction Conditions:** After the addition is complete, continue stirring the mixture at 60-70 °C for an additional 1-2 hours to ensure the methylation reaction goes to completion.[\[12\]](#)
- **Work-up and Isolation:**
 - Cool the reaction mixture to room temperature. A significant amount of solid precipitate will form.[\[11\]](#)
 - If any excess dimethyl sulfate is present, it can be quenched by carefully adding a small amount of 25% aqueous ammonia.[\[12\]](#)
 - Isolate the solid product by filtration.
 - Wash the collected solid thoroughly with water to remove any inorganic salts.
 - Dry the product in a vacuum oven at 60 °C.

- Yield and Purity: This process typically results in **4-Chlorophenyl methyl sulfone** with a yield exceeding 90% and a melting point of approximately 98-99 °C.[11]

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